

Discovery and history of thioxanthene derivatives like Pimethixene

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Compound of Interest

Compound Name: Pimethixene Maleate

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An In-depth Technical Guide to the Discovery and History of Thioxanthene Derivatives, Including Pimethixene

Introduction to Thioxanthene Derivatives

Thioxanthene derivatives are a class of chemical compounds characterized by a tricyclic structure, which is closely related to that of phenothiazines.[1][2] The key structural difference is the substitution of the nitrogen atom at position 10 in the phenothiazine ring with a carbon atom that is double-bonded to a side chain.[1][2] This class of compounds, first synthesized in the late 1950s, was developed with the aim of creating drugs with antipsychotic properties, similar to phenothiazines, but with an improved side-effect profile.[3][4]

Thioxanthenes are primarily known for their use as typical antipsychotics in the treatment of schizophrenia and other psychotic disorders.[1] Their therapeutic effects are largely attributed to their ability to antagonize dopamine D2 receptors in the brain.[1][2] However, they also interact with other receptors, including serotonergic, histaminergic, and adrenergic receptors, which contributes to their broader pharmacological profile and side effects.[2][5]

The Dawn of Thioxanthenes: A Historical Perspective

The development of thioxanthene derivatives was a direct outcome of the "golden age" of psychopharmacology in the 1950s, which began with the discovery of chlorpromazine, the first

antipsychotic drug.[3][4] While chlorpromazine revolutionized psychiatric care, its use was associated with significant side effects.[1] This spurred the search for new compounds with similar efficacy but better tolerability.

Intensive research into "carbon-analogues" of phenothiazines led to the synthesis of thioxanthenes.[4] The first thioxanthene to be introduced to the market was Chlorprothixene, which became available in Scandinavia in 1959.[1][4] This was followed by the introduction of more potent derivatives such as Clopenthixol in 1961, and later Thiothixene and Flupenthixol.[1][4] These compounds proved to be effective in managing the symptoms of schizophrenia, including delusions and hallucinations.[1]

Pimethixene: A Thioxanthene with a Unique Profile

Pimethixene is a thioxanthene derivative that was originally developed for the treatment of hyperactivity, anxiety, sleep disorders, and allergies.[6] Unlike the more traditional thioxanthene antipsychotics, Pimethixene's primary clinical applications have been as an antihistamine and anticholinergic agent.[6][7] It has also been used as a bronchodilator and for anesthesia.[6]

Historically, Pimethixene was sold in France in the 1970s in combination with pholcodine as an antitussive under the brand name Salvodex.[6] It is still available in Brazil as a standalone product called Muricalm for the treatment of bronchitis.[6][8]

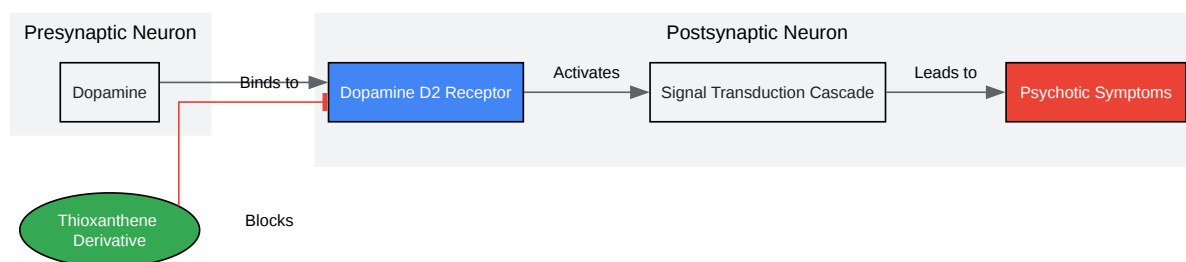
Chemical Structure

Pimethixene's IUPAC name is 1-Methyl-4-(9H-thioxanthen-9-ylidene)piperidine.[6] Its chemical formula is C₁₉H₁₉NS.[6]

Mechanism of Action

Thioxanthene Antipsychotics

The primary mechanism of action for the antipsychotic effects of thioxanthene derivatives is the blockade of dopamine D₂ receptors in the mesolimbic pathway of the brain.[1][9] This antagonism reduces the effects of dopamine, which is believed to be hyperactive in psychotic states.[1] Thioxanthenes also have an alpha-adrenergic blocking effect and can suppress the release of various hypothalamic and hypophyseal hormones.[1][4]



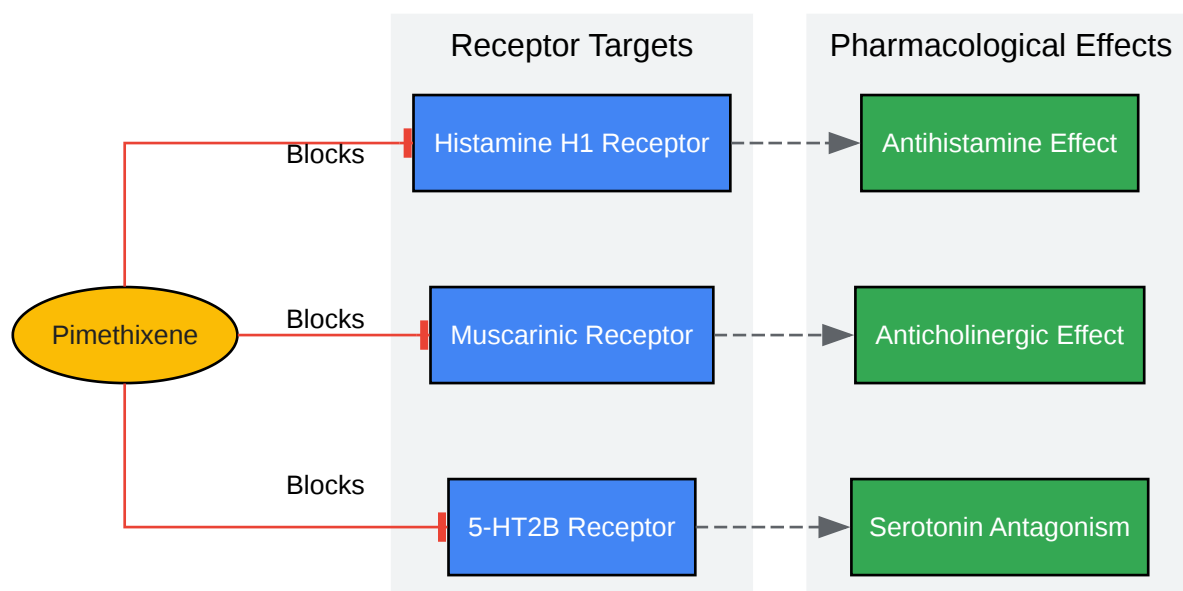
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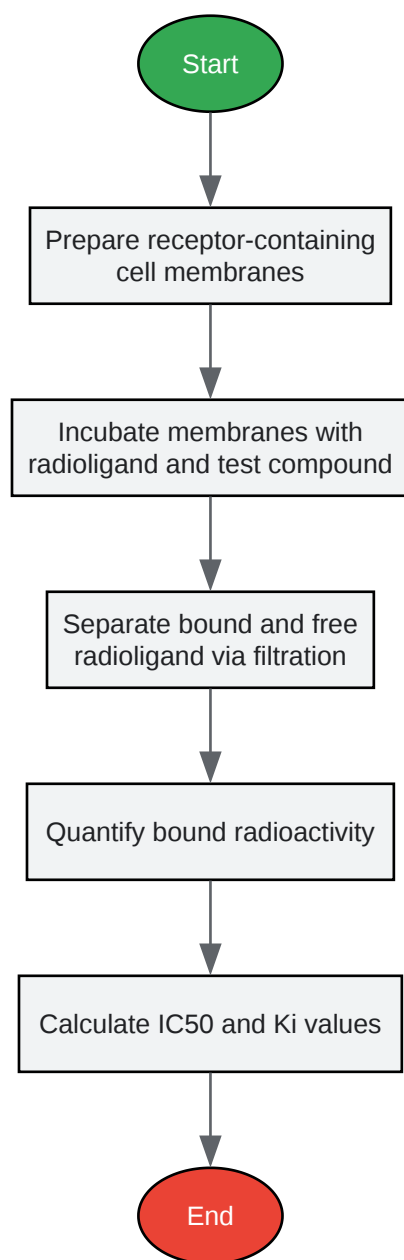
Caption: Dopamine D2 receptor antagonism by thioxanthene derivatives.

Pimethixene's Multifaceted Mechanism

Pimethixene exhibits a more diverse pharmacological profile. Its primary actions are:

- **Antihistaminic:** It acts as a potent antagonist of histamine H1 receptors.[7][10] This action is responsible for its effectiveness in treating allergic conditions by preventing histamine from binding to its receptors, thereby reducing symptoms like itching and swelling.[7][10]
- **Anticholinergic:** Pimethixene also blocks muscarinic acetylcholine receptors.[7][10] This anticholinergic activity contributes to its use as a bronchodilator and can cause side effects such as dry mouth and blurred vision.[10][11]
- **Serotonin Receptor Antagonism:** It is a highly potent, non-selective antagonist of the serotonin 5-HT_{2B} receptor.[6] This property has been a point of interest for further drug development, with the selective 5-HT_{2B} receptor antagonist BF-1 being derived from Pimethixene.[6]





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